

Application Notes and Protocols for the Spectrophotometric Determination of Pefloxacin Mesylate

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the quantitative determination of **Pefloxacin Mesylate** (PFM) using UV-Visible spectrophotometry. The methods described are applicable for the analysis of PFM in bulk drug substance and pharmaceutical formulations.

Method 1: Direct UV Spectrophotometric Determination in Simulated Tear Fluid

This method provides a simple, rapid, and eco-friendly approach for the quantification of **Pefloxacin Mesylate**, particularly relevant for ocular formulations. The procedure relies on the direct measurement of UV absorbance of the drug in a simulated biological fluid.

Experimental Protocols

- 1. Materials and Instrumentation:
- Instrumentation: A UV-Visible double beam spectrophotometer with a spectral bandwidth of 0.1 nm and 1 cm matched quartz cells.
- Reference Standard: **Pefloxacin Mesylate** reference standard.



- Reagents: Sodium Chloride, Sodium Bicarbonate, Calcium Chloride (Analytical Grade), and distilled water for the preparation of Simulated Tear Fluid (STF) at pH 7.4.
- 2. Preparation of Simulated Tear Fluid (STF, pH 7.4):
- Dissolve 0.67 g of Sodium Chloride, 0.20 g of Sodium Bicarbonate, and 0.008 g of Calcium Chloride in 100 mL of distilled water.
- Adjust the pH to 7.4 using 0.1 M HCl or 0.1 M NaOH if necessary.
- 3. Preparation of Standard Stock Solution (100 µg/mL):
- Accurately weigh 10 mg of Pefloxacin Mesylate reference standard and transfer it to a 100 mL volumetric flask.
- Dissolve and dilute to the mark with Simulated Tear Fluid (pH 7.4).
- Sonicate for 10 minutes to ensure complete dissolution.[1]
- 4. Preparation of Working Standard Solutions and Calibration Curve:
- Prepare a series of working standard solutions with concentrations ranging from 0.5 to 20
 μg/mL by appropriate dilution of the stock solution with STF (pH 7.4).[1]
- Measure the absorbance of each working standard solution at the absorption maximum
 (λmax) of 272 nm, using STF (pH 7.4) as a blank.[1][2]
- Plot a calibration curve of absorbance versus concentration.
- 5. Preparation of Sample Solution (from an in-situ gelling formulation):
- Weigh an amount of the formulation equivalent to 10 mg of Pefloxacin Mesylate and transfer it to a 50 mL volumetric flask.
- Add approximately 20 mL of STF and sonicate for 10 minutes.
- Make up the volume to 50 mL with STF.



- Filter the solution using a suitable filter paper.
- Dilute the filtrate with STF to obtain a concentration within the Beer's law range.
- 6. Quantification:
- Measure the absorbance of the final sample solution at 272 nm against the STF blank.
- Determine the concentration of Pefloxacin Mesylate in the sample from the calibration curve.

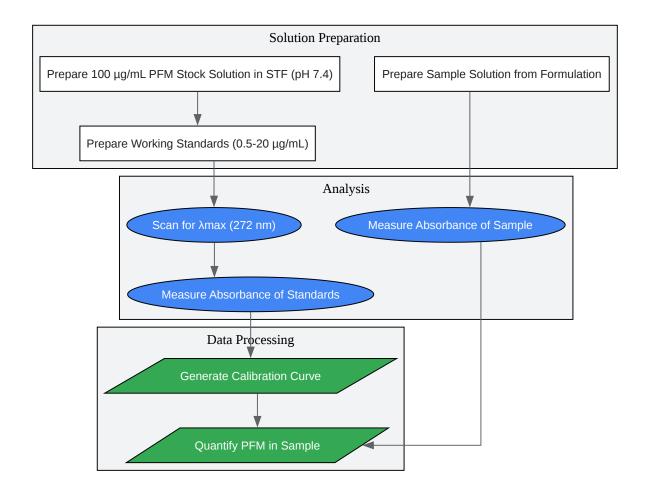
Data Presentation

Table 1: Validation Parameters for the Direct UV Spectrophotometric Method.

Parameter	Result
λmax	272 nm[1][2]
Linearity Range	0.5 - 20 μg/mL[1][2]
Regression Equation	y = 0.083x + 0.000
Correlation Coefficient (r²)	0.999[1][2]
Limit of Detection (LOD)	Not explicitly stated
Limit of Quantification (LOQ)	Not explicitly stated
Accuracy (Recovery)	Not explicitly stated
Precision	Not explicitly stated

Experimental Workflow Diagram





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Caption: Workflow for UV spectrophotometric analysis of **Pefloxacin Mesylate**.

Method 2: Visible Spectrophotometric Determination using Ion-Pair Extraction with Bromophenol Blue

This method involves the formation of an ion-pair complex between **Pefloxacin Mesylate** and bromophenol blue dye, followed by extraction and measurement in the visible region. It offers



an alternative when the sample matrix interferes with direct UV measurements.

Experimental Protocols

- 1. Materials and Instrumentation:
- Instrumentation: A UV-Visible spectrophotometer and 1 cm matched glass cells.
- Reference Standard: **Pefloxacin Mesylate** reference standard.
- Reagents: Bromophenol Blue, Chloroform, and reagents for preparing a pH 5.2 buffer.
- 2. Preparation of Reagents:
- Standard PFM Solution: Prepare a stock solution of Pefloxacin Mesylate and dilute to obtain working standards in the range of 0.15-1.25 μg/mL.[3][4]
- Bromophenol Blue Solution: Prepare a solution of bromophenol blue in a suitable solvent.
- pH 5.2 Buffer: Prepare a suitable buffer (e.g., acetate buffer) and adjust the pH to 5.2.
- 3. Experimental Procedure:
- To a series of separating funnels, add aliquots of the PFM working standard solutions.
- Add a fixed volume of bromophenol blue solution and the pH 5.2 buffer.
- Extract the formed ion-pair complex with a measured volume of chloroform by shaking for a specified time.
- Allow the layers to separate.
- The method is based on the back extraction of the bromophenol blue dye from the dye-drug ion pair.[3][4]
- Measure the absorbance of the aqueous phase at 590 nm against a reagent blank.[3][4]
- 4. Calibration and Quantification:



- Construct a calibration curve by plotting the absorbance at 590 nm versus the concentration of PFM.
- Process the sample solution in the same manner and determine its concentration from the calibration curve.

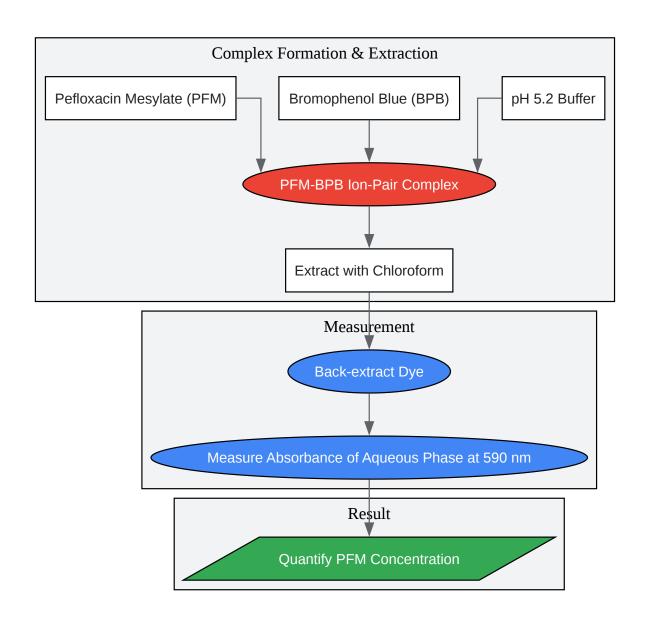
Data Presentation

Table 2: Validation Parameters for the Bromophenol Blue Visible Spectrophotometric Method.

Parameter	Result
λmax	590 nm[3][4]
Linearity Range	0.15 - 1.25 μg/mL[3][4]
Molar Absorptivity	2.40 x 10 ⁵ L mol ⁻¹ cm ⁻¹
Regression Equation	$A = -0.025 + 0.826 C$ (where C is in μ g/mL)
Correlation Coefficient (r)	0.9986
Limit of Detection (LOD)	0.03 μg/mL
Limit of Quantification (LOQ)	0.10 μg/mL
Accuracy (Recovery)	97.5% to 101.9% in tablet preparations.[3][4]
Precision (RSD)	1.0% to 1.1%[3][4]

Logical Relationship Diagram





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Caption: Ion-pair extraction workflow for **Pefloxacin Mesylate** analysis.

Summary

The presented spectrophotometric methods are suitable for the routine quality control analysis of **Pefloxacin Mesylate**. The direct UV method is simpler and faster, while the visible spectrophotometric method involving ion-pair extraction with bromophenol blue provides an



alternative with high sensitivity and specificity, particularly useful for complex sample matrices. The choice of method should be based on the specific application, available instrumentation, and the nature of the sample to be analyzed. Both methods demonstrate good linearity, accuracy, and precision as per the cited literature.

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